

Methyl 4-formylbenzoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Methyl 4-Formylbenzoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties, synthesis, and handling of **methyl 4-formylbenzoate**, a key intermediate in organic synthesis. The information is tailored for professionals in research, development, and pharmaceutical sciences.

Core Physicochemical Properties

Methyl 4-formylbenzoate is a white crystalline solid at room temperature.^[1] Its key physical and chemical properties are summarized in the table below, providing a comparative overview of data from various sources.

Property	Value	Conditions	Source(s)
Boiling Point	265 °C	1013 hPa / 760 mmHg	[1] [2] [3] [4] [5] [6]
264 - 266 °C	1013 hPa	[7]	
509 °F	760 mmHg	[8]	
Melting Point	59 - 63 °C	[1] [2] [4] [9]	
61 °C	[3]		
59 °C	[5]		
56 - 59 °C	[7]		
57 - 64 °C	[6]		
Density	1.2 g/cm ³	20 °C	[1] [5] [7]
1.200 g/mL	[3] [6]		
Molecular Weight	164.16 g/mol	[8]	
Flash Point	128 °C	[5] [7]	
253 °F (122.5 °C)	TCC (est.)	[10]	
Ignition Temperature	240 °C	[5] [7]	
Solubility	Insoluble in water	20 °C	[1] [7]
Readily dissolved in acetone, toluene, methylene chloride	[11]		
Vapor Pressure	0.0099 mmHg	[8]	

Synthesis of Methyl 4-formylbenzoate

Methyl 4-formylbenzoate is a crucial intermediate in the synthesis of various fine chemicals, including fluorescent whitening agents and pharmaceutical ingredients.[\[12\]](#) A common laboratory-scale synthesis involves the esterification of p-formylbenzoic acid.

Experimental Protocol: Esterification of p-Formylbenzoic Acid

This protocol describes the synthesis of **methyl 4-formylbenzoate** from p-formylbenzoic acid. [\[12\]](#)

Materials:

- p-Formylbenzoic acid
- Methanol
- Corrosion-resistant pressure reactor with stirrer
- Nitrogen gas
- Sodium bicarbonate
- Filtration apparatus
- Drying oven

Procedure:

- Purification of p-Formylbenzoic Acid (if necessary):
 - Dissolve crude p-formylbenzoic acid in a sodium sulfite solution.
 - Adjust the pH to approximately 4 with 15% sulfuric acid and filter.
 - Heat the filtrate and slowly add 50% sulfuric acid to decompose the addition product and precipitate pure p-formylbenzoic acid.
 - Cool, filter the precipitate, wash with water until neutral, and dry.
- Pressurized Esterification:

- Charge the corrosion-resistant pressure reactor with 300g of purified p-formylbenzoic acid and 900g of methanol.
- Purge the reactor with nitrogen gas for 3 minutes.
- Seal the reactor, begin stirring, and heat to maintain a temperature of 118-120°C and a pressure of 0.5-0.75MPa for 5 hours.
- After the reaction is complete, cool the reactor to 30°C before discharging the contents.
- Filter the crude product if necessary and recover the excess methanol via distillation. This yields crude **methyl 4-formylbenzoate**.
- Purification of **Methyl 4-formylbenzoate**:
 - Prepare a solution of 20g of sodium bicarbonate in 1200ml of water.
 - In a separate vessel, dissolve 95g of the crude **methyl 4-formylbenzoate** in 120g of an 80% methanol-water solution with heating to 50°C.
 - Slowly add the hot sodium bicarbonate solution to the dissolved crude product with continuous stirring.
 - After the addition is complete, continue stirring for 10 minutes.
 - Vacuum filter the mixture to collect the solid product.
 - Wash the filter cake with water until neutral.
 - Dry the purified **methyl 4-formylbenzoate** under vacuum at 40-44°C.

The following diagram illustrates the workflow for the synthesis and purification of **methyl 4-formylbenzoate**.



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Figure 1. Synthesis and Purification Workflow for **Methyl 4-formylbenzoate**.

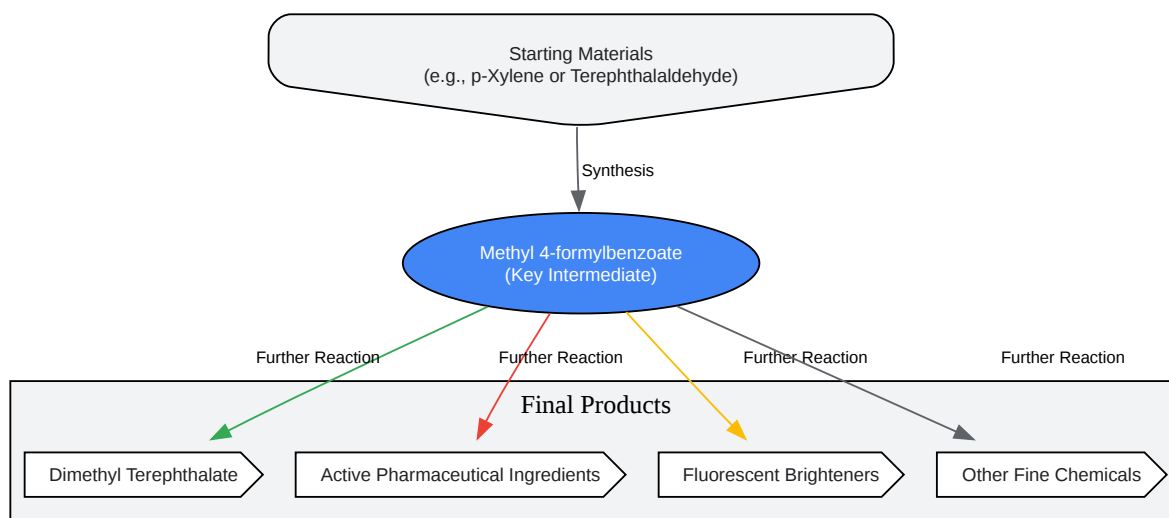
Safety and Handling

Methyl 4-formylbenzoate is considered a hazardous substance.[13] It can be harmful if inhaled, ingested, or comes into contact with skin.[13] It is also irritating to the eyes, respiratory system, and skin.[13] Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be worn when handling this chemical. It is a combustible solid and should be stored away from strong oxidizing agents.[1] The material may be sensitive to prolonged exposure to air.[1]

Applications in Research and Development

As an organic synthesis intermediate, **methyl 4-formylbenzoate** is utilized in the preparation of a variety of compounds.[12] Its aldehyde group is reactive and can participate in numerous chemical transformations.[12] One notable application is in the synthesis of dimethyl terephthalate.[1] It also serves as a precursor for active pharmaceutical ingredients and fluorescent brighteners.[1]

The logical relationship of its role as an intermediate is depicted in the following diagram.



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Figure 2. Role of **Methyl 4-formylbenzoate** as a Chemical Intermediate.

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References

- 1. Methyl 4-formylbenzoate | 1571-08-0 [chemicalbook.com]
- 2. Page loading... [guidechem.com]
- 3. methyl 4-formylbenzoate [stenutz.eu]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. merckmillipore.com [merckmillipore.com]
- 6. chemsynthesis.com [chemsynthesis.com]

- 7. thomassci.com [thomassci.com]
- 8. Methyl 4-Formylbenzoate | C₉H₈O₃ | CID 15294 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Methyl 4-formylbenzoate, 99% 50 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 10. methyl 4-formyl benzoate, 1571-08-0 [thegoodscentcompany.com]
- 11. WO2008044895A1 - The process of isolating methyl-4-formylbenzoate and dimethylterephthalate - Google Patents [patents.google.com]
- 12. Page loading... [guidechem.com]
- 13. datasheets.scbt.com [datasheets.scbt.com]
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